

# Propylene Glycol Monooleate (CAS 1330-80-9): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Propylene glycol monooleate*

Cat. No.: *B072195*

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Propylene glycol monooleate**, identified by the CAS number 1330-80-9, is an ester formed from the reaction of propylene glycol and oleic acid.[1][2][3] This compound is a colorless to pale yellow, oily liquid with hygroscopic properties.[1][2][3] Functioning primarily as a nonionic surfactant and emulsifier, it finds extensive applications across the pharmaceutical, cosmetic, and food industries.[1][2][3][4] Its amphiphilic nature, possessing both a hydrophilic propylene glycol head and a lipophilic oleic acid tail, allows it to stabilize oil-in-water emulsions, making it a valuable excipient in various formulations.[1][4] In the realm of drug development, it is particularly noted for its role as a solubilizer and a penetration enhancer in topical and transdermal delivery systems.[5][6][7] This guide provides an in-depth technical overview of **propylene glycol monooleate**, encompassing its physicochemical properties, synthesis, applications in drug delivery, and safety information.

## Physicochemical Properties

A thorough understanding of the physicochemical properties of **propylene glycol monooleate** is crucial for its effective application in research and formulation development. The key properties are summarized in the table below.

Property	Value	Reference
CAS Number	1330-80-9	[1][2][3]
Molecular Formula	C21H40O3	[1][2][3]
Molecular Weight	340.54 g/mol	[1][2]
Appearance	Colorless to pale yellow oily liquid	[1][2][3]
Boiling Point	176-183 °C at 2 Torr	[8]
Density	0.919 g/cm <sup>3</sup> at 20°C	[8]
Water Solubility	9.738 µg/L at 28°C	[8]
LogP (o/w)	7.46	[8]
Synonyms	Propylene glycol oleate, 9-Octadecenoic acid (9Z)-, monoester with 1,2-propanediol	[1][3]

## Synthesis of Propylene Glycol Monooleate

**Propylene glycol monooleate** is typically synthesized through the esterification of oleic acid and propylene glycol. Both chemical and enzymatic methods have been employed for its production.

### Chemical Synthesis

A common industrial method involves the direct esterification of oleic acid with propylene glycol at elevated temperatures, often in the presence of a catalyst.

#### Experimental Protocol: Direct Esterification

- Reactants: Oleic acid and 1,2-propanediol are the primary reactants. A typical molar ratio is between 2:1 and 4:1 of 1,2-propanediol to oleic acid.

- **Catalyst:** A basic catalyst, such as potassium carbonate, calcium oxide, or sodium carbonate, is added to the 1,2-propanediol. The catalyst amount is typically 0.10% to 0.30% of the weight of 1,2-propanediol.
- **Reaction Conditions:** The mixture is heated to a reaction temperature of 160-180°C under a vacuum of 0.06-0.08 MPa. The esterification reaction is carried out for 2-4 hours.
- **Neutralization:** After the reaction is complete, the mixture is cooled to 140-150°C, and phosphoric acid is added to neutralize the basic catalyst. The neutralization reaction proceeds for 0.5-1 hour.
- **Purification:** The resulting crude ester can be purified through a multi-stage distillation process to remove water, excess 1,2-propanediol, and any formed diesters, yielding a high-purity **propylene glycol monooleate** product.

## Enzymatic Synthesis

Enzymatic synthesis offers a milder and more specific alternative to chemical methods, often resulting in a product with fewer impurities.

### Experimental Protocol: Lipase-Catalyzed Esterification

- **Reactants:** Oleic acid (e.g., 1g, 3.54 mM) and propylene glycol (e.g., 0.81g, 10.6 mM) are combined.
- **Enzyme:** An immobilized lipase (e.g., 100 mg of Lipase sp-382) is used as the catalyst.
- **Solvent:** A suitable organic solvent, such as tertiary butyl alcohol (e.g., 5 ml), is used as the reaction medium.
- **Dehydrating Agent:** A molecular sieve (e.g., 1g of 3A) is added to remove the water produced during the reaction and shift the equilibrium towards ester formation.
- **Reaction Conditions:** The reaction mixture is placed in a sealed flask and shaken at a controlled temperature (e.g., 50°C) for a specified duration (e.g., 6 hours).
- **Product Analysis:** The reaction progress and product composition can be analyzed using techniques such as gas chromatography to determine the ester synthesis ratio and the

relative amounts of monoester and diester.[9]

## Applications in Drug Development

**Propylene glycol monooleate** serves as a versatile excipient in pharmaceutical formulations, particularly in topical and transdermal drug delivery systems.

### Emulsifier and Solubilizer

Its surfactant properties make it an effective emulsifier for creating stable oil-in-water creams and lotions. It can also enhance the solubility of poorly water-soluble active pharmaceutical ingredients (APIs), thereby improving their bioavailability in topical formulations.

### Penetration Enhancer

A key application of **propylene glycol monooleate** in drug delivery is its role as a penetration enhancer, facilitating the transport of APIs across the stratum corneum, the primary barrier of the skin.

#### Mechanism of Action as a Penetration Enhancer

The penetration-enhancing effect of propylene glycol is attributed to its ability to interact with the components of the stratum corneum. The proposed mechanisms include:

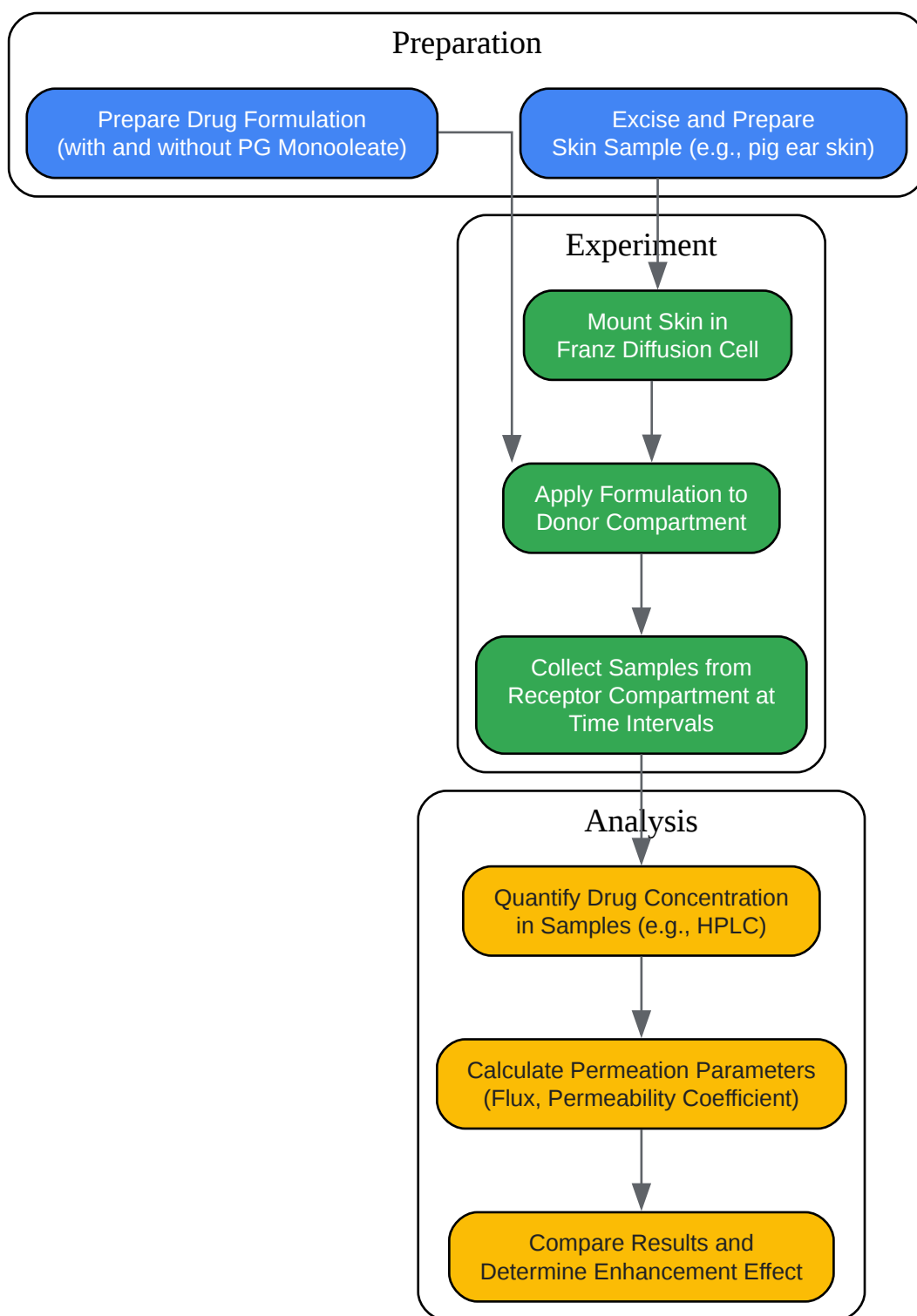
- **Disruption of Stratum Corneum Lipids:** Propylene glycol can fluidize the lipid bilayers of the stratum corneum, increasing their permeability.[10]
- **Solubilization of Keratin:** It can interact with and solubilize the keratin within the corneocytes.[7]
- **Increased Drug Partitioning:** It can alter the solubility of the drug within the stratum corneum, thereby increasing its partitioning from the vehicle into the skin.[7]
- **Hydration of the Stratum Corneum:** By acting as a humectant, it can increase the hydration of the stratum corneum, which is known to enhance the permeation of many drugs.[7]

The oleate moiety of **propylene glycol monooleate**, being a fatty acid ester, can further contribute to the disruption of the highly ordered lipid structure of the stratum corneum, creating

a synergistic enhancement effect.

#### Experimental Workflow: In Vitro Skin Permeation Study

The following workflow outlines a typical experiment to evaluate the effect of **propylene glycol monooleate** on the skin permeation of a drug.



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Caption: Workflow for an in vitro skin permeation study.

## Safety and Toxicology

**Propylene glycol monooleate** is generally considered a safe and well-tolerated excipient.

Safety Aspect	Information	Reference
General Safety	Generally Recognized as Safe (GRAS) for use in food products.	[3]
Acute Toxicity	Considered to have low acute toxicity.	[11]
Skin Irritation	Generally considered non-irritating to the skin, though some safety data sheets recommend avoiding contact with skin and eyes.	[11][12]
Environmental Impact	Biodegradable.	[3]

### Handling Precautions:

Standard laboratory safety practices should be followed when handling **propylene glycol monooleate**. This includes wearing personal protective equipment such as safety glasses and gloves. Ensure adequate ventilation in the working area. For detailed safety information, refer to the material safety data sheet (MSDS).[11][12][13][14]

## Conclusion

**Propylene glycol monooleate** (CAS 1330-80-9) is a multifunctional excipient with a well-established safety profile. Its properties as an emulsifier, solubilizer, and penetration enhancer make it a valuable tool for researchers and formulation scientists in the development of a wide range of pharmaceutical products, especially for topical and transdermal applications. A thorough understanding of its physicochemical characteristics and mechanisms of action is essential for its optimal use in advancing drug delivery technologies.

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